

Application Notes: Visualizing Intracellular Ceramide Dynamics with Fluorescent Probes

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Compound of Interest

Compound Name: Ceramide 7
CAS No.: 873802-45-0
Cat. No.: B12742535

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Ceramides are a class of bioactive sphingolipids that serve as critical signaling molecules in a multitude of cellular processes, including apoptosis, cell senescence, differentiation, and inflammation.^{[1][2][3]} They are central hubs in sphingolipid metabolism and their subcellular localization and concentration are tightly regulated.^{[4][5]} Visualizing these dynamic processes in live cells is crucial for understanding ceramide's role in both normal physiology and pathological states like cancer, diabetes, and neurodegenerative diseases.^{[1][2][6]}

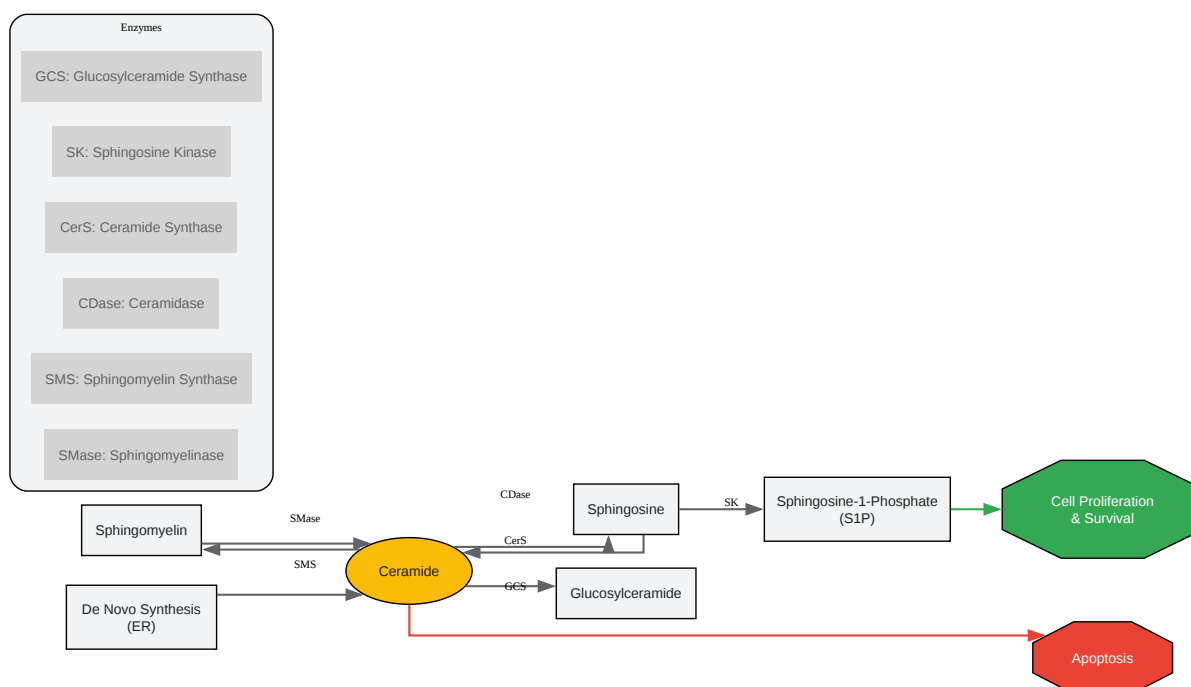
While specific fluorescent probes for "**Ceramide 7**" (a ceramide with a C7 acyl chain) are not commonly available, researchers utilize fluorescently-labeled short-chain ceramide analogs, such as NBD C6-ceramide and BODIPY™ FL C5-ceramide, to effectively study ceramide transport and metabolism.^[7] These cell-permeable probes mimic natural short-chain ceramides and are readily incorporated into cellular membranes. Once inside the cell, they are metabolized and transported to various organelles, primarily accumulating in the Golgi apparatus, which is a key site for sphingolipid synthesis and sorting.^{[7][8][9][10]}

This document provides an overview and detailed protocols for using two of the most prevalent ceramide probes:

- **BODIPY™ FL C5-Ceramide:** A ceramide analog labeled with the green-fluorescent BODIPY™ FL dye. It is highly fluorescent, more photostable than NBD, and its fluorescence is less sensitive to the environment.[7] It is a preferred probe for visualizing the Golgi apparatus in living cells.[11][12]
- **NBD C6-Ceramide:** A ceramide analog labeled with the environment-sensitive NBD (7-nitrobenz-2-oxa-1,3-diazol-4-yl) fluorophore. Its fluorescence is weak in aqueous environments but increases significantly in nonpolar lipid environments, making it an excellent tool for studying sphingolipid transport and for staining the Golgi complex in both live and fixed cells.[13][14][15]

Ceramide Metabolism and Signaling Pathway

Ceramides are synthesized and metabolized through several pathways, influencing critical downstream signaling cascades. The diagram below illustrates the central role of ceramide in sphingolipid metabolism and its connection to cellular outcomes like apoptosis.



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Caption: Ceramide's central role in sphingolipid metabolism and signaling.

Quantitative Data of Fluorescent Ceramide Probes

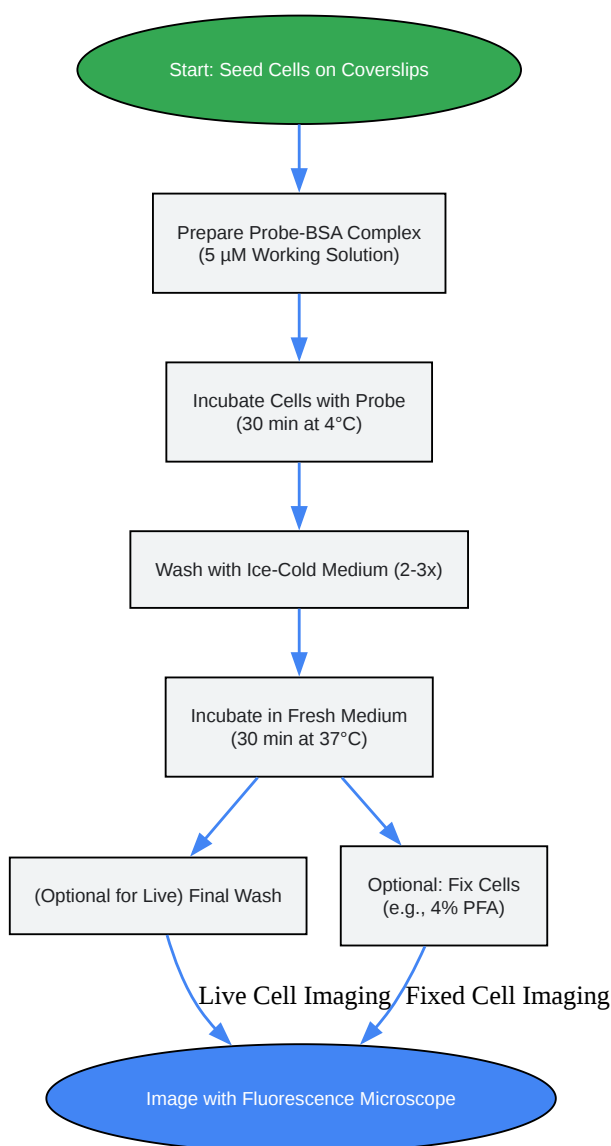
The selection of a fluorescent probe depends on the specific experimental requirements, such as the imaging modality (live vs. fixed cells) and the desired spectral properties.

Probe Name	Excitation (nm)	Emission (nm)	Acyl Chain	Recommended Working Conc.	Primary Target
BODIPY™ FL C5-Ceramide	~505	~511	C5	0.5 - 5 µM	Golgi Apparatus (Live Cells)
NBD C6-Ceramide	~466	~536	C6	5 µM	Golgi Apparatus (Live & Fixed)

Data compiled from references:[\[10\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Experimental Workflow

The general procedure for labeling cells with fluorescent ceramide analogs involves probe complexation with BSA, incubation with cells at low temperature to allow for plasma membrane insertion, followed by a chase period at 37°C to allow for intracellular transport, primarily to the Golgi complex.



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Caption: General experimental workflow for intracellular ceramide staining.

Detailed Protocols

Important Preliminary Step: Preparation of Probe-BSA Complex

For efficient delivery into cells, fluorescent ceramides must be complexed with defatted Bovine Serum Albumin (BSA). This can be done in advance and the complex stored at -20°C.[13][17]

- Prepare Probe Stock: Dissolve the lyophilized fluorescent ceramide (e.g., 50 μg BODIPY™ FL C5-Ceramide) in DMSO to make a 1 mM stock solution.[12]

- Prepare BSA Solution: Prepare a solution of 0.34 mg/mL defatted BSA in a suitable buffer (e.g., PBS or Hanks' Balanced Salt Solution with HEPES, HBSS/HEPES).[13]
- Form the Complex: While vortexing the BSA solution, slowly inject the 1 mM ceramide stock solution to achieve a final concentration of 5 μ M for both the probe and BSA.[13][17]
- Store: Aliquot and store the 5 μ M Probe-BSA complex solution at -20°C, protected from light. [13]

Protocol 1: Staining Live Cells with BODIPY™ FL C5-Ceramide

This protocol is optimized for visualizing the Golgi apparatus in living cells.

Materials:

- Cells grown on glass coverslips or in imaging-grade dishes.
- 5 μ M BODIPY™ FL C5-Ceramide/BSA complex in HBSS/HEPES.
- Ice-cold and 37°C pre-warmed culture medium.
- Fluorescence microscope with appropriate filter sets (e.g., FITC/GFP).

Procedure:

- Cell Preparation: Grow cells to a desired confluency (typically 50-70%) on coverslips.
- Initial Wash: Rinse the cells twice with pre-warmed culture medium to remove any residual serum.
- Labeling: Remove the medium and add the 5 μ M BODIPY™ FL C5-Ceramide/BSA complex. Incubate for 30 minutes at 4°C.[16] This allows the probe to insert into the plasma membrane while inhibiting endocytosis.
- Washing: Aspirate the labeling solution and wash the cells 2-3 times with ice-cold medium to remove excess probe from the cell surface.[16]

- Chase Incubation: Add fresh, pre-warmed (37°C) culture medium to the cells and incubate for an additional 30 minutes at 37°C in a CO₂ incubator.[16] This chase period allows for the internalized ceramide analog to be transported to the Golgi apparatus.
- Final Wash & Imaging: Wash the cells once with fresh medium or PBS. Mount the coverslip on a slide with a drop of medium and immediately proceed to imaging. Prominent labeling of the Golgi apparatus should be visible.[13]

Protocol 2: Staining Fixed Cells with NBD C6-Ceramide

This protocol is suitable for experiments where live-cell imaging is not required or when co-staining with antibodies.

Materials:

- Cells grown on glass coverslips.
- Fixative solution (e.g., 4% Paraformaldehyde (PFA) in PBS).
- 5 µM NBD C6-Ceramide/BSA complex in HBSS/HEPES.
- Wash buffer (PBS).
- Mounting medium.

Procedure:

- Cell Preparation: Grow cells to the desired confluency on coverslips.
- Fixation: Rinse cells with PBS, then fix with 4% PFA for 10-15 minutes at room temperature. [12]
- Washing: Wash the fixed cells twice with PBS for 5 minutes each to remove the fixative.[12]
- Labeling: Incubate the fixed cells with the 5 µM NBD C6-Ceramide/BSA complex for 30 minutes at 4°C.[13]

- **Back-Exchange (Optional but Recommended):** To enhance the specific Golgi signal, rinse the cells and incubate for 30-90 minutes at room temperature with a solution containing 2 mg/mL BSA or 10% fetal calf serum.^[14] This step helps to remove non-specifically bound probe from other membranes.
- **Final Wash:** Wash the cells 2-3 times with PBS.
- **Mounting and Imaging:** Mount the coverslip onto a microscope slide using an appropriate mounting medium. The slides can be sealed and stored at 4°C, protected from light, before imaging with a fluorescence microscope.

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